

agarospirol content comparison across Aquilaria species

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Compound Focus: Agarospirol

CAS No.: 1460-73-7

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Documented Agarospirol Content

The following table summarizes the specific findings on **agarospirol** content from the search results:

Aquilaria Species	Agarospirol Content / Notes	Context of Identification	Source / Citation
<i>Aquilaria agallocha</i> (synonym for <i>A. malaccensis</i>)	12.5% of the bulk agarwood oil [1]	Chemical analysis of agarwood oil.	[1]
<i>Aquilaria sinensis</i>	A major compound identified in the essential oil [2]	Oil extracted via Ultrasonic Hydrodistillation (UHD).	[2]
<i>Aquilaria malaccensis</i>	Detection confirmed after 3 months of artificial fungal infection [3]	Used as a marker to confirm successful agarwood formation.	[3]

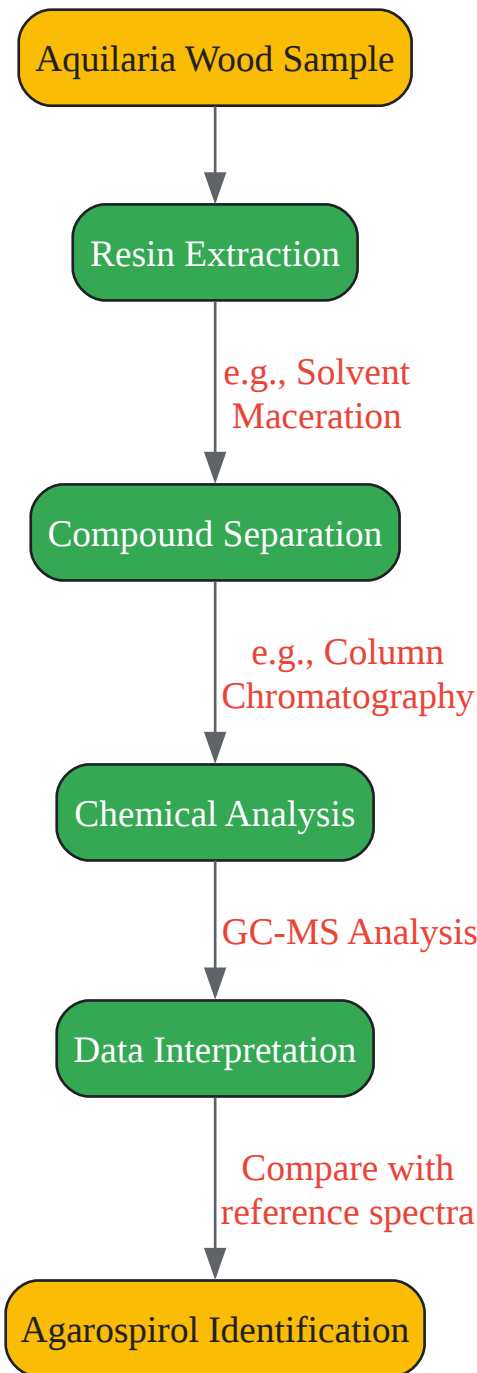
Experimental Protocols and Context

For the data presented above, here are the key methodological details:

- **For *A. agallocha* (*A. malaccensis*)* [1]:** The study identified chemical constituents from agarwood oil, but the specific extraction and analytical methodology (e.g., GC-MS conditions) for this particular finding was not detailed in the abstract.
- **For *A. sinensis* [2]:** The research employed **Ultrasonic Hydrodistillation (UHD)** for essential oil extraction. The optimized UHD parameters were:
 - **Ultrasound time:** 40 min
 - **Ultrasound power:** 400 W
 - **Hydrodistillation time:** 120 h
 - The chemical identification was performed using **Gas Chromatography-Mass Spectrometry (GC-MS)**.
- **For *A. malaccensis* (Artificial Infection)* [3]:** The formation of agarwood (and by extension, **agarospirol**) was induced by **artificial infection with endophytic fungi** isolated from other *A. malaccensis* trees and soil. The presence of **agarospirol** was confirmed in samples collected just **3 months post-infection**, indicating a rapid induction process.

Analytical Workflow for Compound Identification

The following diagram illustrates a generalized experimental workflow for the extraction, isolation, and identification of **agarospirol** from *Aquilaria* wood, based on the methodologies cited.



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Suggestions for Further Research

Given the scarcity of direct comparative data, you may need to investigate further to create a comprehensive guide. I suggest:

- **Consult Specialized Databases:** Search in-depth in scientific databases like SciFinder, Reaxys, or PubMed for articles specifically focused on the phytochemical profiling of less-documented *Aquilaria* species.
- **Explore "Agarwood Oil" Profiles:** While a compound's presence may be confirmed, its relative concentration can vary dramatically. Look for full chemical profiles of essential oils from different species, which often report the percentage composition of constituents like **agarospirol**.
- **Review Broader Context:** The key compounds responsible for the distinct scent and medicinal effects of agarwood are sesquiterpenes (like **agarospirol**) and chromones [4]. The specific profile of these compounds, rather than a single constituent, often defines the quality and value of agarwood from a particular species or region [5].

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References

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2. Optimizing pretreatment methods for agarwood (*Aquilaria* ... [sciencedirect.com]
3. Fungal and Bacterial Diversity Isolated from *Aquilaria* ... *malaccensis* [semanticscholar.org]
4. An Updated Review of *Aquilaria* : Distribution, Chemical... Species [scialert.net]
5. King of Scents — Agarwood | Perfumer & Flavorist [perfumerflavorist.com]

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